

Acss2-IN-1 solubility and preparation for experiments

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Compound of Interest

Compound Name: Acss2-IN-1

Cat. No.: B12413136

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Application Notes and Protocols for Acss2-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acss2-IN-1 is a potent and specific inhibitor of Acetyl-CoA Synthetase 2 (ACSS2), a key enzyme in cellular metabolism. ACSS2 catalyzes the conversion of acetate to acetyl-CoA, a vital molecule for various cellular processes, including lipid synthesis and histone acetylation. [1] Under conditions of metabolic stress, such as hypoxia and low glucose, cancer cells often upregulate ACSS2 to utilize acetate as an alternative carbon source. [2] Inhibition of ACSS2, therefore, presents a promising therapeutic strategy for cancer and other diseases characterized by altered metabolism. These application notes provide detailed information on the solubility of **Acss2-IN-1** and protocols for its preparation in experimental settings.

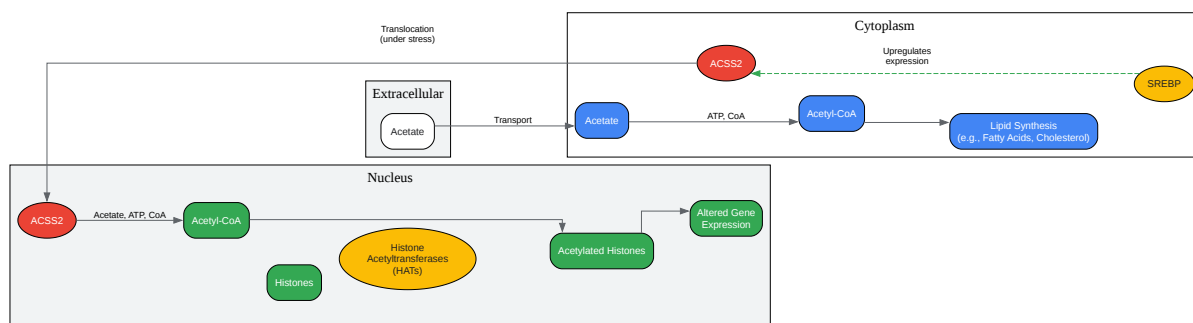
Physicochemical and Solubility Data

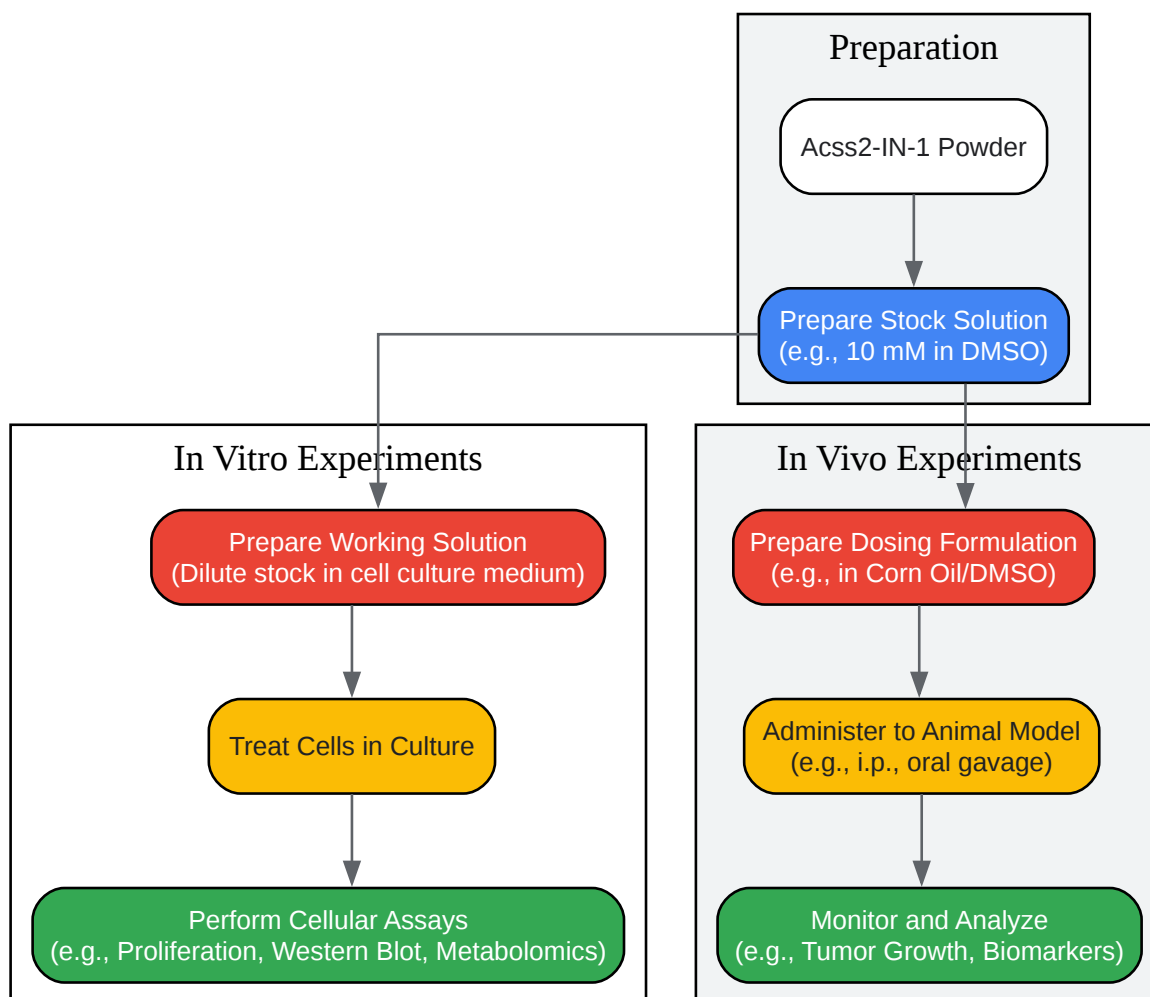
Proper dissolution of **Acss2-IN-1** is critical for accurate and reproducible experimental results. The following table summarizes the known physicochemical properties and solubility of **Acss2-IN-1**. Please note the discrepancy in the molecular formula reported by different suppliers. Researchers should verify the specific details of the product they have acquired.

| Property | Data |
|-----------------------|---|
| Compound Name | Acss2-IN-1 |
| Synonyms | ACSS2 Inhibitor |
| CAS Number | 2711039-08-4[3] |
| Molecular Formula | C ₂₇ H ₂₅ F ₃ N ₂ O ₄ (from DC Chemicals)[3] or C ₂₇ H ₂₅ ClN ₆ O ₂ (from MedChemExpress) |
| Molecular Weight | 500.98 g/mol [3] |
| Appearance | Solid powder |
| IC ₅₀ | 0.01 nM to <1 nM for ACSS2[1] |
| Storage Conditions | Powder: Store at -20°C for up to 2 years. In DMSO: Store at -80°C for up to 6 months, or at -20°C for up to 2 weeks.[3] |
| Solubility (In Vitro) | DMSO: Soluble.[3] |
| Solubility (In Vivo) | No specific data is available for Acss2-IN-1. However, formulations for other ACSS2 inhibitors, such as Ac-CoA Synthase Inhibitor 1, can serve as a starting point. These include: - 10% DMSO + 90% Corn Oil - 10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline |

ACSS2 Signaling Pathway

ACSS2 plays a crucial role in cellular metabolism and gene regulation, particularly under stress conditions. The following diagram illustrates the central role of ACSS2 in converting acetate to acetyl-CoA, which then contributes to lipid synthesis and histone acetylation, impacting various downstream cellular processes.





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References

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- 2. Acetyl-CoA synthetase (ACSS2) does not generate butyryl- and crotonyl-CoA - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Acetyl-CoA Synthetase 2 Promotes Acetate Utilization and Maintains Cancer Cell Growth under Metabolic Stress - PMC [pmc.ncbi.nlm.nih.gov]
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